

# Application Notes and Protocols for 7-Bromo-2-methyl-2H-indazole

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## Compound of Interest

Compound Name: 7-Bromo-2-methyl-2H-indazole

Cat. No.: B1287201

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This document provides detailed protocols for the safe handling and storage of **7-Bromo-2-methyl-2H-indazole** (CAS No. 701910-14-7). Adherence to these guidelines is crucial to ensure personnel safety and maintain the integrity of the compound.

## Chemical and Physical Properties

**7-Bromo-2-methyl-2H-indazole** is a heterocyclic organic compound.<sup>[1]</sup> While a comprehensive safety data sheet for this specific isomer is not publicly available, data from suppliers and similar compounds provide essential information for safe handling.

Table 1: Physicochemical and Safety Data

Property	Value	Reference
CAS Number	701910-14-7	[2][3]
Molecular Formula	C <sub>8</sub> H <sub>7</sub> BrN <sub>2</sub>	[2]
Molecular Weight	211.06 g/mol	[2]
Appearance	Yellow solid	[4]
Storage Temperature	Room Temperature	[4][5]
Signal Word	Warning	[6][7]
Hazard Statements (Probable)	H302: Harmful if swallowed H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[6][7]
Precautionary Statements (Probable)	P280: Wear protective gloves/protective clothing/eye protection/face protection P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[6][7]

Note: Hazard and precautionary statements are based on closely related bromo-indazole compounds and should be treated as indicative for **7-Bromo-2-methyl-2H-indazole** in the absence of a specific Safety Data Sheet (SDS).

## Experimental Protocols

### 2.1 Personal Protective Equipment (PPE)

Before handling **7-Bromo-2-methyl-2H-indazole**, all personnel must be equipped with the following standard laboratory PPE:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Nitrile or neoprene gloves. Check for any breaches before use.
- Body Protection: A properly fastened laboratory coat.
- Respiratory Protection: If there is a risk of dust formation or if working outside a ventilated enclosure, a NIOSH-approved particulate respirator is recommended.

## 2.2 Engineering Controls

- Ventilation: Always handle this compound inside a certified chemical fume hood to minimize inhalation exposure.<sup>[7]</sup>
- Safety Equipment: An operational eyewash station and safety shower must be readily accessible in the immediate work area.

## 2.3 Handling Protocol

- Preparation: Designate a specific area within the chemical fume hood for handling. Ensure the workspace is clean and uncluttered.
- Dispensing:
  - As **7-Bromo-2-methyl-2H-indazole** is a solid, avoid actions that could generate dust.<sup>[7]</sup>
  - Use a spatula or scoop to carefully transfer the required amount from the storage container to a tared weighing vessel.
  - Perform all weighing and transfer operations over a contained surface (e.g., a weigh boat on a tray) to catch any spills.
- Post-Handling:
  - Tightly seal the primary container immediately after use.
  - Wipe down the spatula and any contaminated surfaces with an appropriate solvent (e.g., ethanol or acetone) and dispose of the cleaning materials as hazardous waste.

- Remove gloves and wash hands thoroughly with soap and water.

## 2.4 Storage Protocol

- Container: Store the compound in its original, tightly sealed container.
- Conditions: Keep in a dry, well-ventilated area at room temperature.[\[4\]](#)[\[5\]](#)
- Incompatibilities: Store away from strong oxidizing agents.
- Labeling: Ensure the container is clearly labeled with the chemical name, CAS number, and appropriate hazard warnings.

## 2.5 Spill and Waste Disposal Protocol

- Spill Response:
  - In case of a spill, evacuate non-essential personnel from the area.
  - Wearing full PPE, gently cover the spill with an inert absorbent material (e.g., vermiculite or sand).
  - Carefully sweep up the absorbed material without creating dust.[\[7\]](#)
  - Place the material into a labeled, sealed container for hazardous waste.
  - Ventilate the area and decontaminate the spill site.
- Waste Disposal:
  - Dispose of unused **7-Bromo-2-methyl-2H-indazole** and any contaminated materials as hazardous chemical waste.
  - Follow all local, state, and federal regulations for hazardous waste disposal.

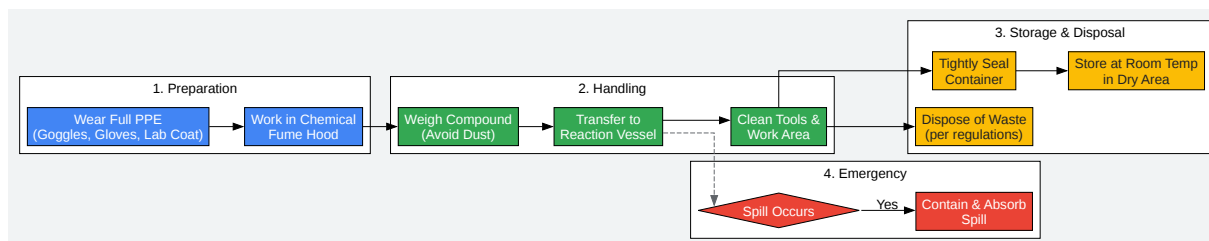
## 2.6 First Aid Measures

- General Advice: In case of exposure, immediately consult a physician and show them the container label or safety data sheet.[\[7\]](#)

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen.
- In Case of Skin Contact: Immediately wash off with soap and plenty of water.
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[7]
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water.

## Visualized Workflow

The following diagram illustrates the standard workflow for the safe handling and storage of **7-Bromo-2-methyl-2H-indazole**.



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Caption: Workflow for Safe Handling of **7-Bromo-2-methyl-2H-indazole**.

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